

Personal protective equipment for handling 2-Chloro-3-fluorobenzyl bromide

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Compound of Interest

Compound Name: 2-Chloro-3-fluorobenzyl bromide

Cat. No.: B580376

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Essential Safety and Handling Guide for 2-Chloro-3-fluorobenzyl bromide

Disclaimer: This guide is based on information for structurally similar compounds. A specific Safety Data Sheet (SDS) for **2-Chloro-3-fluorobenzyl bromide** (CAS 874285-19-5) should be consulted for definitive guidance.

2-Chloro-3-fluorobenzyl bromide is a halogenated organic compound that, like similar chemicals, is expected to be corrosive and a lachrymator (a substance that irritates the eyes and causes tears).^[1] Handling this and related compounds requires stringent safety protocols to prevent exposure. This guide provides essential information on personal protective equipment (PPE), handling procedures, and emergency responses.

Immediate Safety Concerns

Based on analogous compounds, **2-Chloro-3-fluorobenzyl bromide** is likely to cause severe skin burns and serious eye damage.^{[1][2][3]} Inhalation may lead to respiratory irritation.^{[2][4]} It is crucial to handle this chemical in a well-ventilated area, preferably within a chemical fume hood.^{[1][5]}

Personal Protective Equipment (PPE)

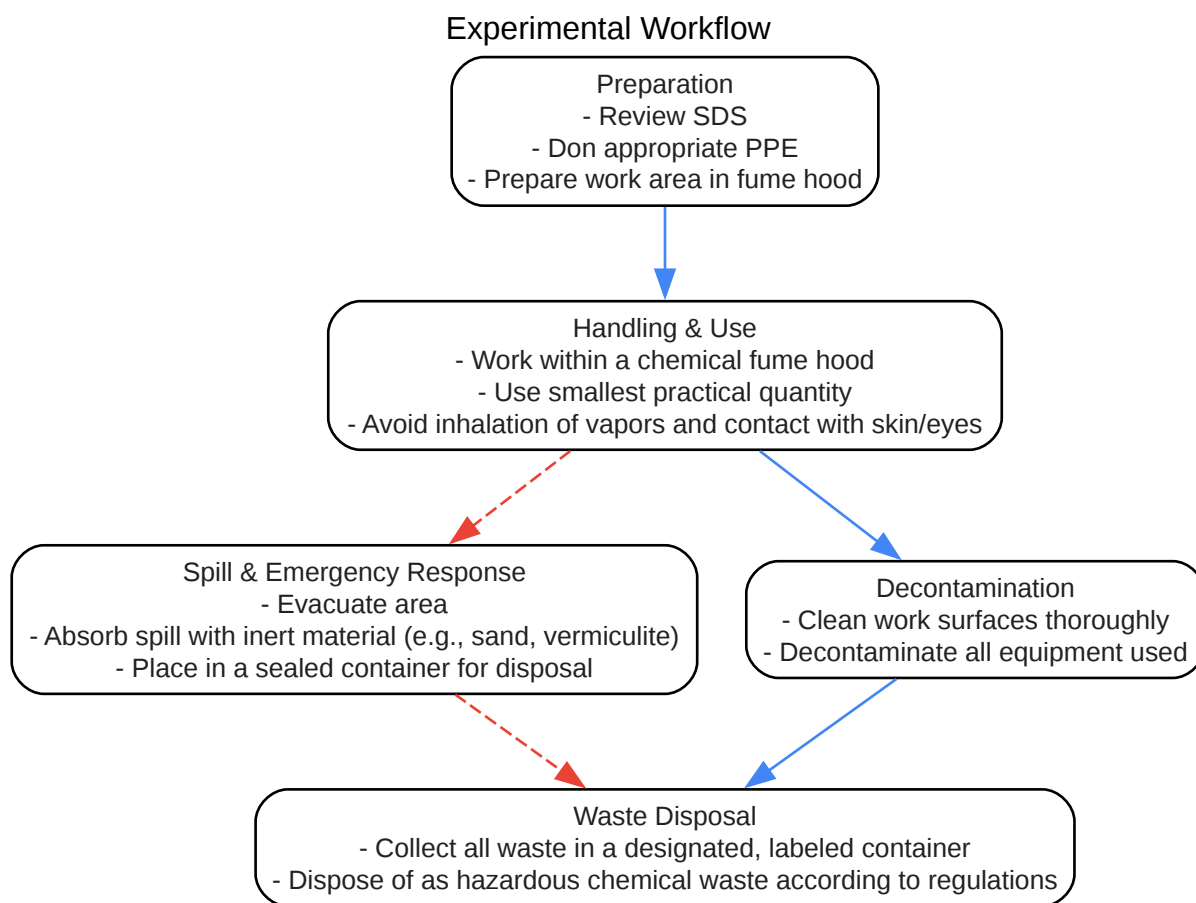
A comprehensive PPE strategy is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **2-Chloro-3-fluorobenzyl bromide**.

Body Part	Personal Protective Equipment	Specifications and Standards
Eyes/Face	Tightly fitting safety goggles or a face shield.	Must conform to EU Standard EN 166 or OSHA 29 CFR 1910.133.[5][6]
Skin/Body	Chemical-resistant gloves (e.g., Nitrile, Neoprene). A flame-retardant and impervious lab coat or apron. Closed-toe shoes.	Gloves must be inspected prior to use and satisfy EU Directive 89/686/EEC and the standard EN 374.[6]
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator.	Recommended if working outside a fume hood or if ventilation is inadequate.[5]

Operational Handling Plan

Safe handling of **2-Chloro-3-fluorobenzyl bromide** involves a step-by-step approach from preparation to disposal.

Experimental Workflow for Handling **2-Chloro-3-fluorobenzyl bromide**



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Caption: Step-by-step workflow for the safe handling of **2-Chloro-3-fluorobenzyl bromide**.

Experimental Protocols:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **2-Chloro-3-fluorobenzyl bromide** and any other chemicals being used.
 - Ensure a safety shower and eyewash station are readily accessible.^[5]
 - Don all required PPE as outlined in the table above.
 - Set up all necessary equipment within a certified chemical fume hood.
- Handling and Use:

- Conduct all manipulations of the compound within the fume hood to minimize inhalation exposure.[5]
- Use the smallest amount of the chemical necessary for the experiment.
- Avoid direct contact with skin, eyes, and clothing.[6]
- Keep containers tightly closed when not in use.[5]

Emergency and Disposal Plans

First Aid Measures

Immediate action is critical in the event of an exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Seek immediate medical attention.[8]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[9] Seek immediate medical attention.
Inhalation	Move the person to fresh air.[4][7] If not breathing, give artificial respiration.[7] If breathing is difficult, give oxygen.[7] Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting.[6] Rinse mouth with water.[6] Never give anything by mouth to an unconscious person.[6] Seek immediate medical attention.[8]

Spill and Leak Procedures

In the event of a spill, evacuate the area immediately. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert, non-combustible material such as sand, vermiculite, or diatomaceous earth.^[10] Collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.^{[5][6]} Do not allow the chemical to enter drains.^[6]

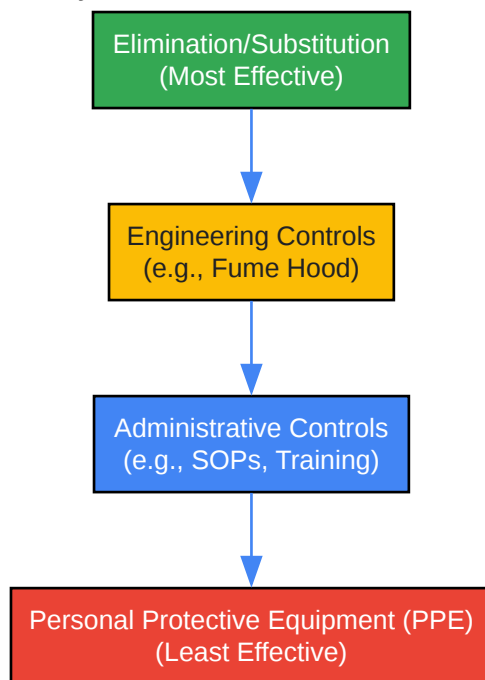
Waste Disposal

All waste containing **2-Chloro-3-fluorobenzyl bromide** must be treated as hazardous waste.

- **Chemical Waste:** Collect in a designated, properly labeled, and sealed container. The container should be stored in a cool, dry, well-ventilated area away from incompatible materials.^[5]
- **Contaminated Materials:** Any materials used to clean up spills or that have come into contact with the chemical (e.g., gloves, paper towels) should also be disposed of as hazardous waste.
- **Disposal Method:** Arrange for disposal by a licensed chemical waste disposal company.^{[2][6]} Do not dispose of down the drain or in regular trash.

Hierarchy of Controls for Chemical Safety

Hierarchy of Controls for Chemical Safety



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Caption: The hierarchy of controls for minimizing chemical exposure, from most to least effective.

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